

Personal protective equipment for handling Ethyl 5-hydroxynicotinate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 5-hydroxynicotinate*

Cat. No.: *B186364*

[Get Quote](#)

Essential Safety and Handling Guide for Ethyl 5-hydroxynicotinate

This guide provides immediate and essential safety protocols for laboratory personnel, including researchers, scientists, and drug development professionals, who handle **Ethyl 5-hydroxynicotinate**. The following procedures detail the necessary personal protective equipment (PPE), safe handling practices, emergency first aid, and disposal plans to ensure a secure laboratory environment.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Ethyl 5-hydroxynicotinate** is provided below. This information is critical for safe handling and storage.

Property	Value
Molecular Formula	C8H9NO3 ^[1]
Molecular Weight	167.16 g/mol ^[1]
CAS Number	59288-38-9 ^[2]
Appearance	Not explicitly available for Ethyl 5-hydroxynicotinate, but related compounds are light yellow liquids. ^[3]
Boiling Point	Not explicitly available for Ethyl 5-hydroxynicotinate. Ethyl nicotinate has a boiling point of 223 - 224 °C. ^{[3][4]}
Flash Point	Not explicitly available for Ethyl 5-hydroxynicotinate. Ethyl nicotinate has a flash point of 93 °C / 199.4 °F. ^{[3][4]}
Solubility	Miscible in water. ^[4]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment must be worn when handling **Ethyl 5-hydroxynicotinate**.

Required PPE:

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.^{[5][6]} A face shield should be used if there is a splash hazard.^[5]
- Hand Protection: Wear chemical-impermeable protective gloves.^{[2][5]}
- Skin and Body Protection: An appropriate lab coat or protective clothing is required to prevent skin exposure.^{[5][6][7]} In situations with a higher risk of exposure, overalls and a PVC apron should be considered.^[7] Protective boots may be necessary depending on the scale of work.^[5]

- Respiratory Protection: Use in a well-ventilated area.[7] If ventilation is inadequate or if vapors or aerosols are generated, a vapor respirator or a NIOSH/MSHA approved respirator is necessary.[3][5][6]

Operational and Handling Plan

Adherence to proper operational procedures is crucial for the safe handling of **Ethyl 5-hydroxynicotinate**.

Step-by-Step Handling Protocol:

- Engineering Controls: Always work in a well-ventilated area, preferably within a chemical fume hood.[7] Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[3][4]
- Pre-Handling Checks: Inspect all PPE for integrity before use. Ensure all containers are properly labeled and have no damage.
- Handling the Chemical: Avoid all personal contact, including inhalation of vapors or mists.[7] Do not allow clothing wet with the material to remain in contact with the skin.[7]
- Hygiene Practices: Wash hands and any exposed skin thoroughly after handling.[3] Do not eat, drink, or smoke in the laboratory area where this chemical is used.[8] Contaminated clothing should be removed and washed before reuse.[3][4]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[3][4][6] Keep away from heat, sparks, open flames, and other sources of ignition.[3][4][6]

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of an exposure.

First Aid Measures:

- Inhalation: Move the exposed individual to fresh air at once.[2][9] If breathing is difficult, administer oxygen.[2][6] If breathing has stopped, perform artificial respiration, but avoid mouth-to-mouth resuscitation if the chemical was ingested or inhaled.[2] Seek immediate medical attention.[2][9]

- Skin Contact: Immediately remove all contaminated clothing.[\[2\]](#)[\[7\]](#) Wash the affected skin with plenty of soap and water.[\[2\]](#)[\[3\]](#) If skin irritation occurs, seek medical advice.[\[3\]](#)[\[5\]](#)
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[2\]](#)[\[3\]](#)[\[9\]](#) Remove contact lenses if present and easy to do so.[\[3\]](#)[\[5\]](#) Seek immediate medical attention.[\[2\]](#)[\[3\]](#)[\[9\]](#)
- Ingestion: Rinse the mouth with water.[\[2\]](#)[\[5\]](#) Do not induce vomiting.[\[2\]](#) Never give anything by mouth to an unconscious person.[\[2\]](#) Call a doctor or Poison Control Center immediately.[\[2\]](#)[\[10\]](#)

Spill and Disposal Plan

A systematic approach to spill management and waste disposal is essential to prevent environmental contamination and further exposure.

Spill Response:

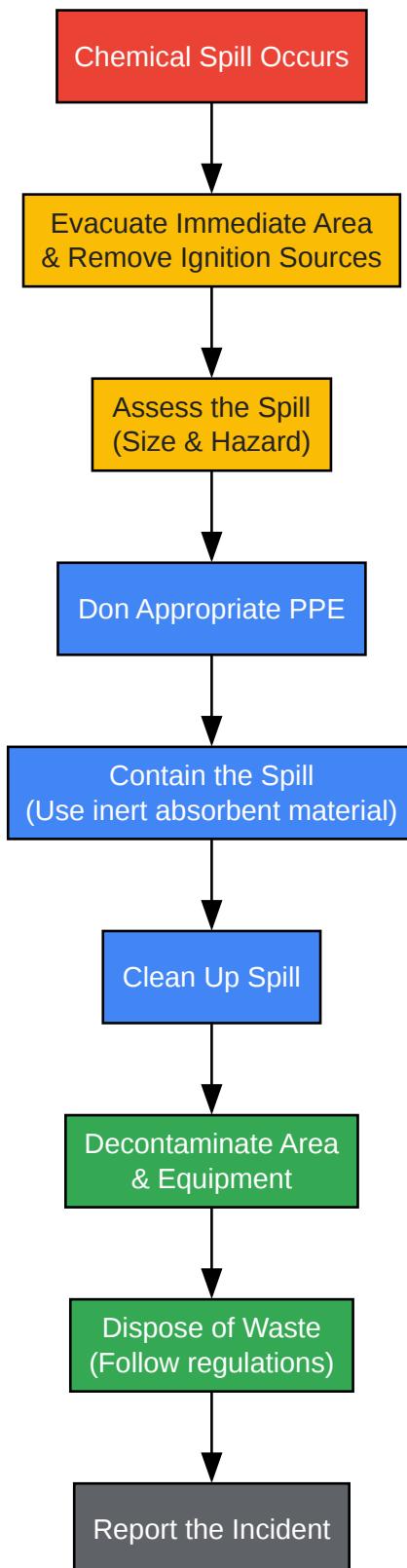
- Immediate Actions: Evacuate personnel from the immediate spill area and move upwind.[\[2\]](#)[\[7\]](#) Remove all sources of ignition.[\[2\]](#)[\[3\]](#)
- Containment: Wear appropriate PPE, including respiratory protection.[\[7\]](#)
- Clean-up: For small spills, absorb the material with an inert absorbent material such as sand, silica gel, or vermiculite.[\[3\]](#)[\[6\]](#) Place the absorbed material into a suitable, labeled container for disposal.[\[6\]](#)
- Decontamination: Wash the spill area with soap and water.[\[6\]](#)

Disposal Protocol:

- Dispose of waste contents and containers in accordance with local, state, and federal regulations. This should be done through an approved waste disposal plant.[\[3\]](#)

Workflow for Chemical Spill Response

The following diagram outlines the logical steps to follow in the event of a chemical spill involving **Ethyl 5-hydroxynicotinate**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethyl 5-hydroxynicotinate | C8H9NO3 | CID 910016 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. chemicalbook.com [chemicalbook.com]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.ie [fishersci.ie]
- 5. tcichemicals.com [tcichemicals.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. lgcstandards.com [lgcstandards.com]
- 9. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 10. CCOHS: First Aid for Chemical Exposures [ccohs.ca]
- To cite this document: BenchChem. [Personal protective equipment for handling Ethyl 5-hydroxynicotinate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b186364#personal-protective-equipment-for-handling-ethyl-5-hydroxynicotinate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com